

Personal protective equipment for handling C20:1 Ceramide-d7

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Compound of Interest

Compound Name: C20:1 Ceramide-d7

Cat. No.: B12419433

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Essential Safety and Handling Guide for C20:1 Ceramide-d7

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **C20:1 Ceramide-d7**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and maintaining the integrity of your research. This compound should be handled with extreme care, assuming it is potentially hazardous, as its toxicological properties have not been fully investigated.

Physicochemical and Safety Data

The following tables summarize the key data for **C20:1 Ceramide-d7**, offering a quick reference for its physical properties and significant hazards.

Table 1: Physicochemical Properties of **C20:1 Ceramide-d7**

Property	Value	Source
Molecular Formula	C ₃₈ H ₆₆ D ₇ NO ₃	[1]
Molecular Weight	599.03 g/mol	[1]
Appearance	Provided as a solution	[2]
Purity	>99% (TLC)	[2][3][4]
Storage Temperature	-20°C	[2][3][4]
Shipping Conditions	Shipped in dry ice	[2][4]

Table 2: Hazard Identification and Safety Precautions

Hazard Statement	Precautionary Statement	Pictogram
H225: Highly flammable liquid and vapor. H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H336: May cause drowsiness or dizziness. H351: Suspected of causing cancer. H370: Causes damage to organs.[2]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	Danger
Target Organs	Central nervous system, Eyes[2]	
Storage Class	3 - Flammable liquids[2]	

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against potential exposure. The following PPE is mandatory when handling **C20:1 Ceramide-d7**.^{[5][6][7]}

- Eye Protection: Chemical safety glasses with side shields or goggles are required.[\[5\]](#)[\[7\]](#)
- Hand Protection: Compatible chemical-resistant gloves, such as nitrile or neoprene, must be worn.[\[5\]](#)[\[8\]](#) Inspect gloves prior to use and change them immediately if contaminated.[\[5\]](#)[\[8\]](#)
- Skin and Body Protection: A laboratory coat is mandatory.[\[5\]](#) For procedures with a risk of splashing, a chemical-resistant apron should be worn.
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential to maintain the stability of **C20:1 Ceramide-d7** and ensure the safety of laboratory personnel.

- Preparation: Before handling, ensure the work area, particularly the chemical fume hood, is clean and uncluttered.[\[5\]](#)
- Inert Atmosphere: To prevent oxidation and potential degradation, it is best practice to handle and store deuterated compounds under an inert atmosphere, such as dry nitrogen or argon.[\[9\]](#)
- Solvent Choice: Use aprotic solvents where possible to prevent deuterium-hydrogen exchange. Avoid acidic or basic solutions.[\[9\]](#)
- Storage: Store the product at -20°C in a tightly sealed container, protected from light.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#) Ensure storage is in an area designated for flammable and toxic compounds.

Disposal Plan

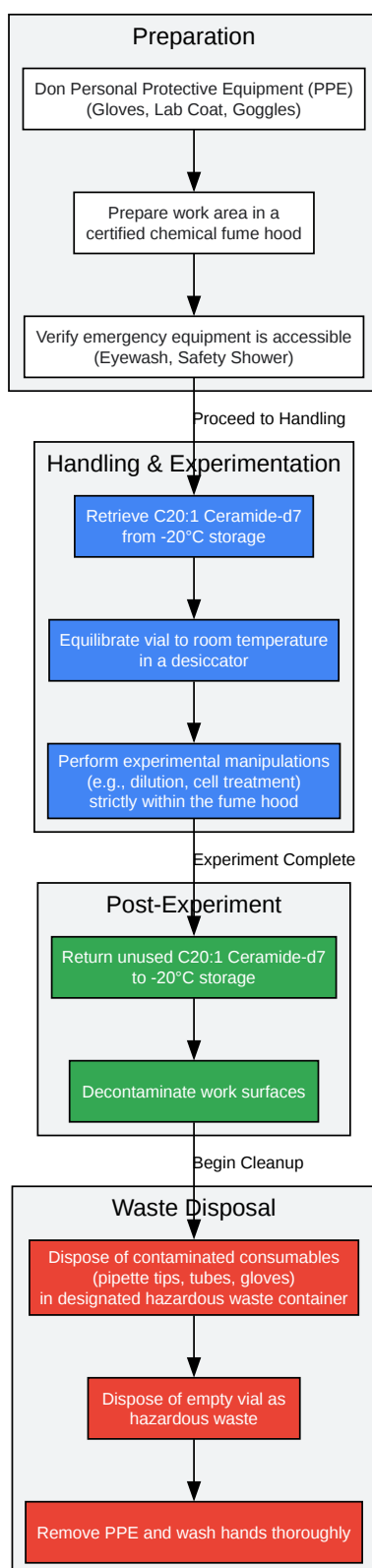
Proper disposal of **C20:1 Ceramide-d7** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of unused **C20:1 Ceramide-d7** as hazardous waste. Contact your institution's environmental health and safety (EHS) office for specific guidelines.[\[5\]](#)

- Contaminated Materials: Any materials that have come into contact with the product, such as pipette tips, gloves, and empty containers, should be considered contaminated and disposed of as hazardous chemical waste.^[5]

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **C20:1 Ceramide-d7** from receipt to disposal.



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Caption: Workflow for Safe Handling of **C20:1 Ceramide-d7**.

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